

Physical properties of 3-Oxetanemethanol (boiling point, density)

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Compound of Interest

Compound Name: 3-Oxetanemethanol

Cat. No.: B038632

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Technical Guide: Physical Properties of 3-Oxetanemethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **3-Oxetanemethanol** (CAS No: 6246-06-6), a versatile building block in pharmaceutical and chemical synthesis. This document outlines its boiling point and density, details the experimental protocols for their determination, and presents a logical workflow for these characterizations.

Core Physical Properties

The physical characteristics of **3-Oxetanemethanol** are crucial for its application in synthesis, purification, and formulation. Below is a summary of its key physical constants.

Physical Property	Value	Conditions
Boiling Point	204.4 °C	at 760 mmHg[1]
165 °C	at 23 mmHg[2]	
Density	1.092 g/mL	at 25 °C

Note: The boiling point of **3-Oxetanemethanol** has been reported at both atmospheric and reduced pressures. The use of vacuum distillation, indicated by the boiling point at 23 mmHg, is a common technique for purifying compounds that may be sensitive to high temperatures.

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid compound like **3-Oxetanemethanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Method 1: Distillation Method

This method is suitable when a sufficient quantity of the substance is available.

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a distillation flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** The distillation flask is filled with **3-Oxetanemethanol** to approximately two-thirds of its volume, and boiling chips are added to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb before entering the condenser.
- **Temperature Reading:** The temperature is recorded when it stabilizes. This constant temperature, at which the liquid and vapor are in equilibrium, is the boiling point. The atmospheric pressure should also be recorded.

Method 2: Thiele Tube Method (for small quantities)

This micro-method is ideal when only a small amount of the substance is available.

- **Sample Preparation:** A small amount of **3-Oxetanemethanol** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube.

- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point oil.
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Heating is then discontinued.
- **Temperature Reading:** The boiling point is the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Determination of Density

Density is the mass of a substance per unit volume.

Method 1: Using a Graduated Cylinder and Balance

This is a straightforward method for determining the density of a liquid.

- **Mass Measurement:** An empty, dry 100-mL graduated cylinder is weighed using an electronic balance.
- **Volume Measurement:** A specific volume of **3-Oxetanemethanol** (e.g., 20-25 mL) is added to the graduated cylinder. The volume is read precisely from the bottom of the meniscus.
- **Combined Mass Measurement:** The graduated cylinder containing the liquid is weighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume. To improve accuracy, this process can be repeated with additional volumes of the liquid, and the average density is calculated.

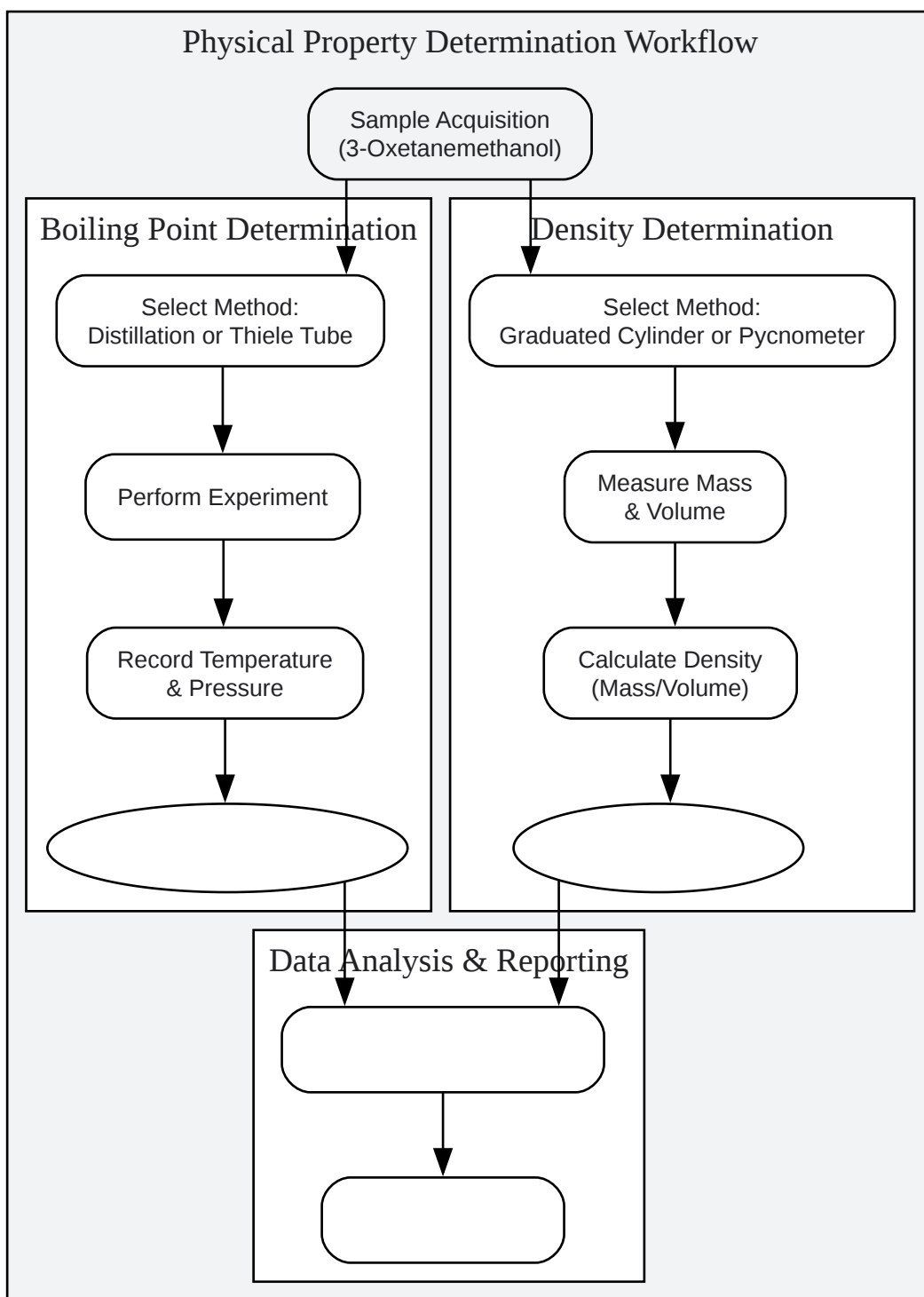
Method 2: Using a Pycnometer

A pycnometer provides a more precise measurement of density.

- Calibration: The mass of a clean, dry pycnometer is determined. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and its mass is measured again. The volume of the pycnometer can be calculated from the mass and density of the reference liquid.
- Sample Measurement: The pycnometer is emptied, dried, and then filled with **3-Oxetanemethanol**. Its mass is measured at the same temperature as the reference liquid.
- Calculation: The mass of the **3-Oxetanemethanol** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the **3-Oxetanemethanol** by the calibrated volume of the pycnometer.

Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a chemical substance such as **3-Oxetanemethanol**.



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Workflow for Determining Physical Properties

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